

4-Tert-butylbenzamide CAS number and physical constants

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Compound of Interest

Compound Name: **4-Tert-butylbenzamide**

Cat. No.: **B1266068**

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An In-depth Technical Guide to **4-Tert-butylbenzamide**

This technical guide provides a comprehensive overview of **4-tert-butylbenzamide**, a valuable intermediate in the pharmaceutical and chemical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, experimental protocols for its synthesis, and key analytical techniques for its characterization.

Chemical Identity and Physical Properties

4-tert-butylbenzamide is an organic compound with the chemical formula $C_{11}H_{15}NO$. It is structurally characterized by a benzamide group substituted with a tert-butyl group at the para position of the benzene ring.

CAS Number: 56108-12-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The physical and chemical properties of **4-tert-butylbenzamide** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₅ NO	[1][2][4][5]
Molecular Weight	177.24 g/mol	[2][5]
Appearance	Colorless or light yellow crystalline powder	[5]
Melting Point	145-148 °C, 170 °C, 171-175 °C	[5][6]
Boiling Point	293.2 ± 19.0 °C (Predicted)	[5][6]
Density	1.013 ± 0.06 g/cm ³ (Predicted)	[5]
Solubility	Soluble in ethanol, ether, and ketone; Insoluble in water	[5]
Flash Point	131.1 °C	[5]
Vapor Pressure	0.00175 mmHg at 25°C	[5]
Refractive Index	1.524	[5]

Experimental Protocols

Synthesis of 4-Tert-butylbenzamide

A common and effective method for the synthesis of **4-tert-butylbenzamide** is the reaction of 4-tert-butylbenzoyl chloride with ammonia.^[5] The following protocol is a generalized procedure based on analogous amide synthesis reactions.

Materials:

- 4-tert-butylbenzoyl chloride
- Ammonia (aqueous solution, e.g., 28-30%)
- Dichloromethane (or another suitable organic solvent)
- Deionized water

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Reaction flask, dropping funnel, magnetic stirrer, ice bath, separatory funnel, rotary evaporator, and filtration apparatus.

Procedure:

- Reaction Setup: In a well-ventilated fume hood, dissolve 4-tert-butylbenzoyl chloride in dichloromethane in a round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice bath to 0-5 °C.
- Addition of Ammonia: Slowly add an excess of concentrated aqueous ammonia solution to the stirred solution of 4-tert-butylbenzoyl chloride via a dropping funnel. Maintain the temperature of the reaction mixture below 10 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting material.
- Work-up: Transfer the reaction mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude **4-tert-butylbenzamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or toluene) to obtain a crystalline solid.

Characterization

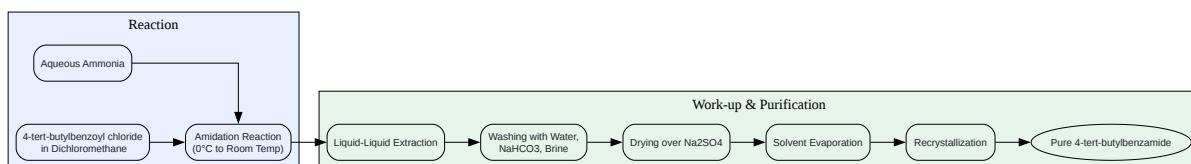
The identity and purity of the synthesized **4-tert-butylbenzamide** can be confirmed using various analytical techniques, including:

- Melting Point Determination: Compare the melting point of the purified product with the literature values.
- Spectroscopic Analysis:
 - Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the N-H and C=O stretches of the amide.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the molecular structure by analyzing the chemical shifts and coupling constants of the protons and carbons.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **4-tert-butylbenzamide**.

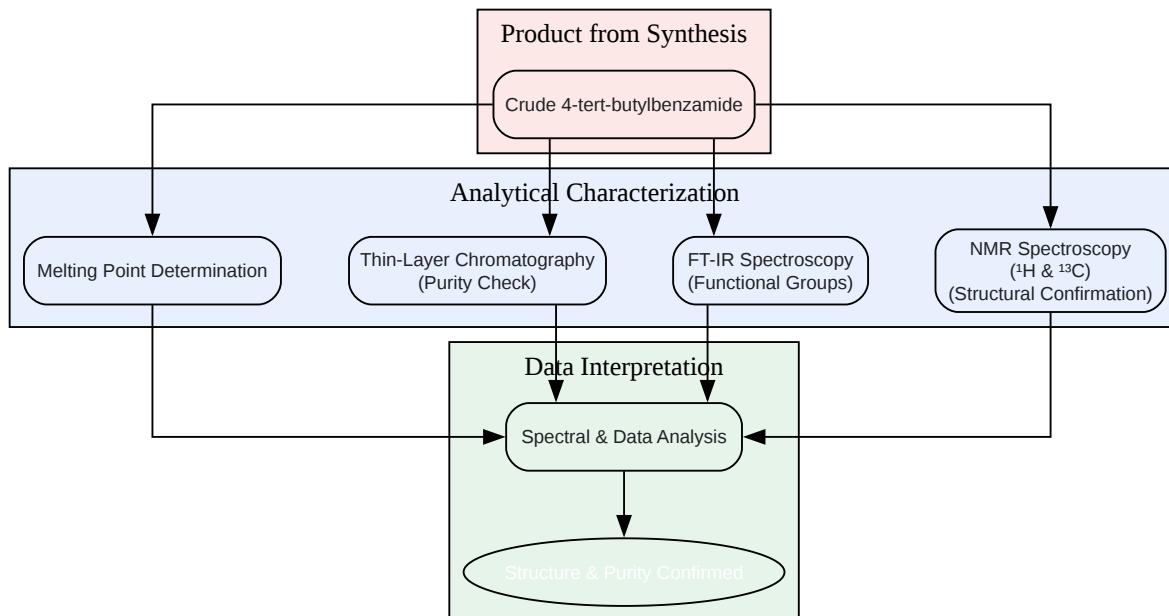


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Caption: Synthesis and purification workflow for **4-tert-butylbenzamide**.

Analytical Characterization Workflow

This diagram outlines the typical analytical workflow for the characterization of synthesized **4-tert-butylbenzamide**.



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Caption: Analytical workflow for the characterization of **4-tert-butylbenzamide**.

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